

Application Notes and Protocols for Assessing Olfactory Function in Rhinitis Patients

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Introduction

Rhinitis, characterized by inflammation of the nasal mucosa, frequently leads to olfactory dysfunction, significantly impacting a patient's quality of life.[1][2] Accurate and standardized assessment of olfactory function is crucial for diagnosing the severity of olfactory loss, evaluating treatment efficacy, and understanding the underlying pathophysiology in both clinical and research settings.[3] This document provides detailed application notes and protocols for the most common and validated methods of assessing olfactory function in patients with rhinitis.

Olfactory dysfunction in rhinitis can stem from two primary mechanisms: conductive loss due to nasal airway obstruction from mucosal swelling, and sensorineural damage resulting from inflammation of the olfactory neuroepithelium.[4][5] The choice of assessment protocol may depend on the specific research question or clinical scenario, with some tests being more sensitive to changes in odor threshold, discrimination, or identification.[3]

Olfactory Signaling Pathway

The perception of smell begins with the interaction of odorant molecules with olfactory receptors on the cilia of olfactory sensory neurons in the nasal epithelium. This interaction initiates a signaling cascade that converts the chemical signal into an electrical signal, which is then transmitted to the brain for processing.[6][7]



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Caption: A diagram of the olfactory signal transduction cascade.

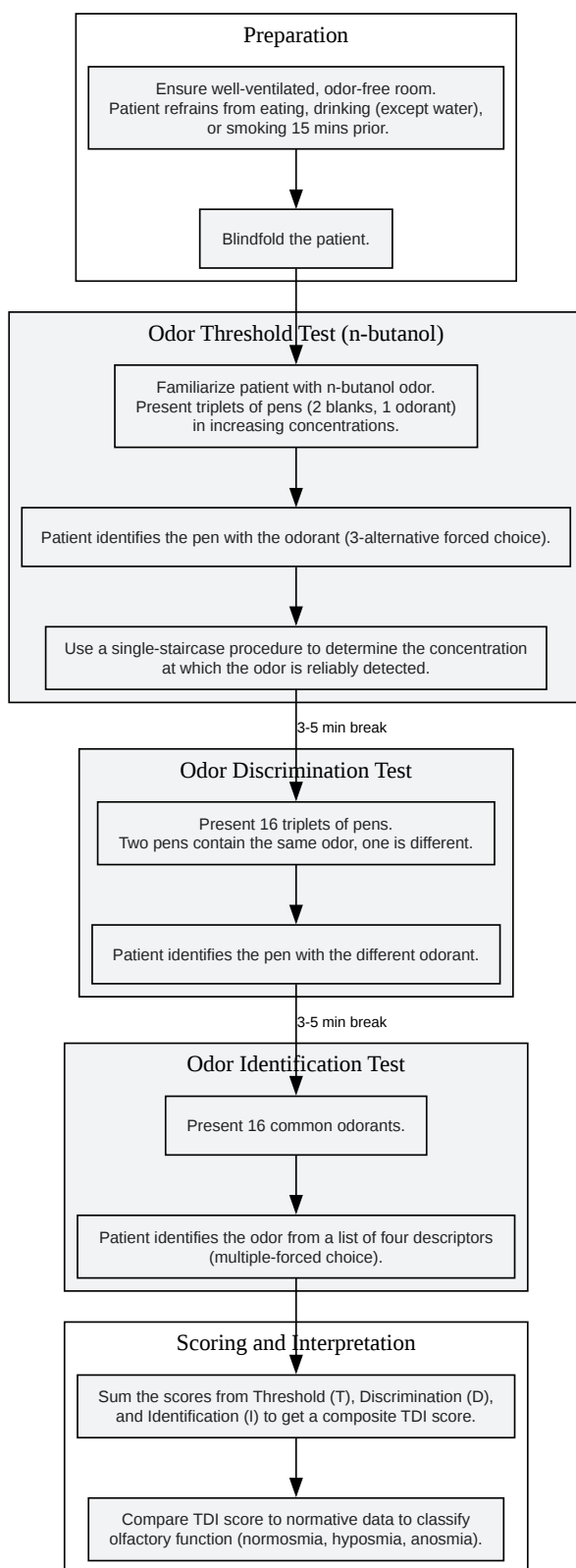
Psychophysical Olfactory Testing

Psychophysical tests are subjective assessments that rely on a patient's ability to perceive and report on olfactory stimuli.[8] They are the most widely used methods for clinical evaluation due to their validated utility and feasibility.[3]

Sniffin' Sticks Test

The "Sniffin' Sticks" test is a comprehensive assessment of nasal chemosensory performance using pen-like odor dispensing devices.[9] It evaluates three domains of olfaction: odor threshold, odor discrimination, and odor identification.[9][10]

Experimental Protocol:



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Caption: Experimental workflow for the Sniffin' Sticks test.

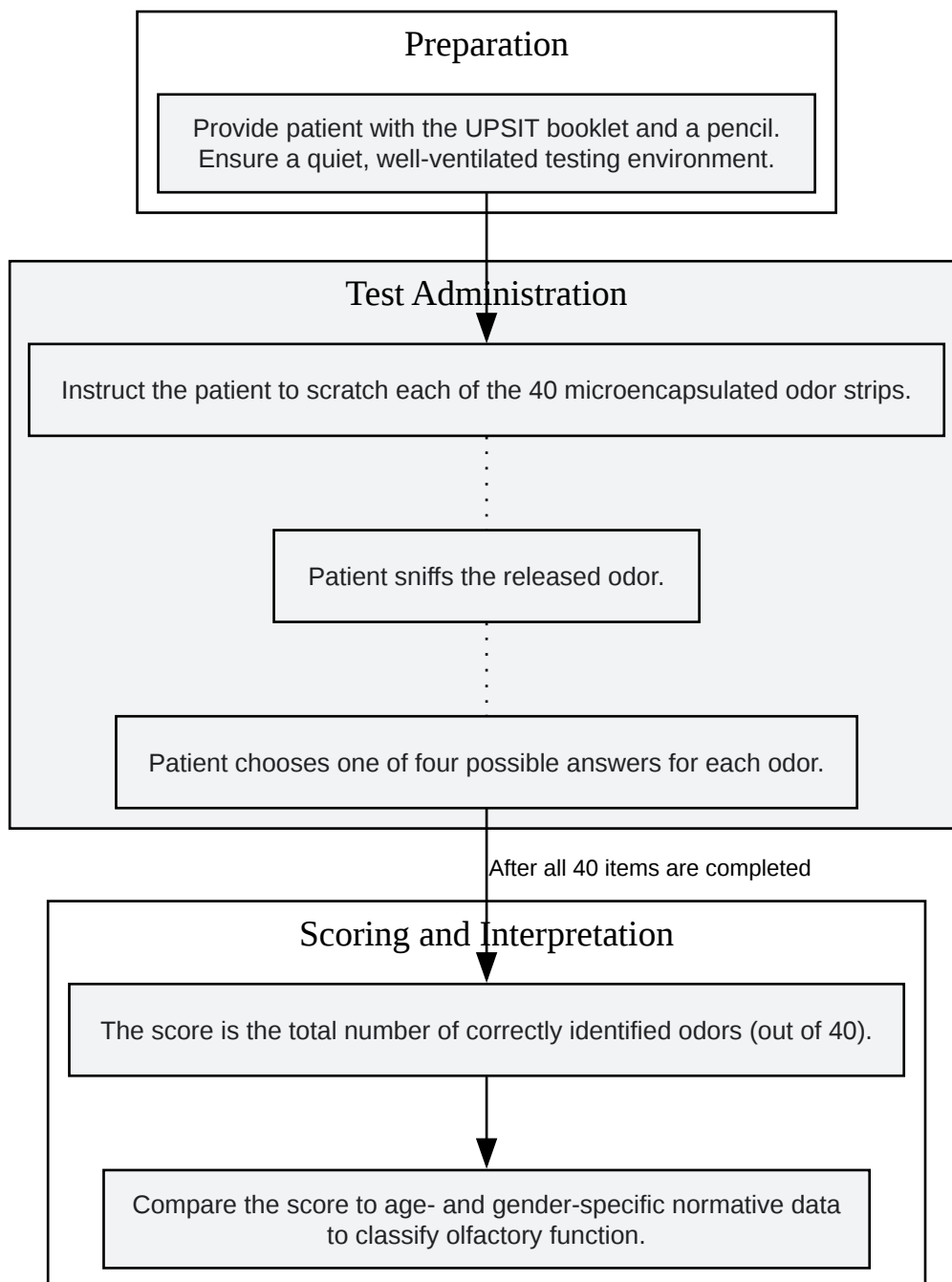
Data Presentation:

Study	Patient Group	Test Component	Mean Score (Patients)	Mean Score (Controls)	p-value
Klimek et al. (1998)[11]	Perennial Allergic Rhinitis	Threshold	Significantly worse	-	< 0.0001
Discrimination	Significantly worse	-	< 0.0001		
Identification	Significantly worse	-	< 0.0001		
Seasonal Allergic Rhinitis (in season)	Threshold	Significantly worse	-	< 0.0001	
Discrimination	Significantly worse	-	= 0.0029		
Identification	Significantly worse	-	< 0.0001		
Kutlug et al. (2016)[12]	Children with Allergic Rhinitis	TDI Score	No significant diff.	No significant diff.	> 0.05
Huart et al. (2011)[13]	Atrophic Rhinitis	Orthonasal Psychophysical	4/9 anosmia, 3/9 hyposmia, 2/9 normosmia	-	-

University of Pennsylvania Smell Identification Test (UPSIT)

The UPSIT is a widely used, self-administered 40-item "scratch and sniff" test.^{[14][15]} It primarily assesses odor identification ability.

Experimental Protocol:



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Caption: Experimental workflow for the UPSIT.

Data Presentation:

Study	Patient Group	Mean UPSIT Score (Patients)	UPSIT Score Classification
Sim et al. (2009)[16]	Allergic Rhinitis without Sinusitis	30th percentile (age/gender norms)	50% normosmic, 50% hyposmic (mostly mild to moderate)
Apter et al. (1995)[17]	Chronic Rhinitis without Polyps/Sinusitis	4.35 (out of a possible 7)	Moderate hyposmia
Chronic Rhinitis with Polyps/Sinusitis	0.61 (out of a possible 7)	Anosmia	
De Sousa et al. (2024) [18]	Allergic Rhinitis	-	42.9% prevalence of olfactory dysfunction vs 9% in controls

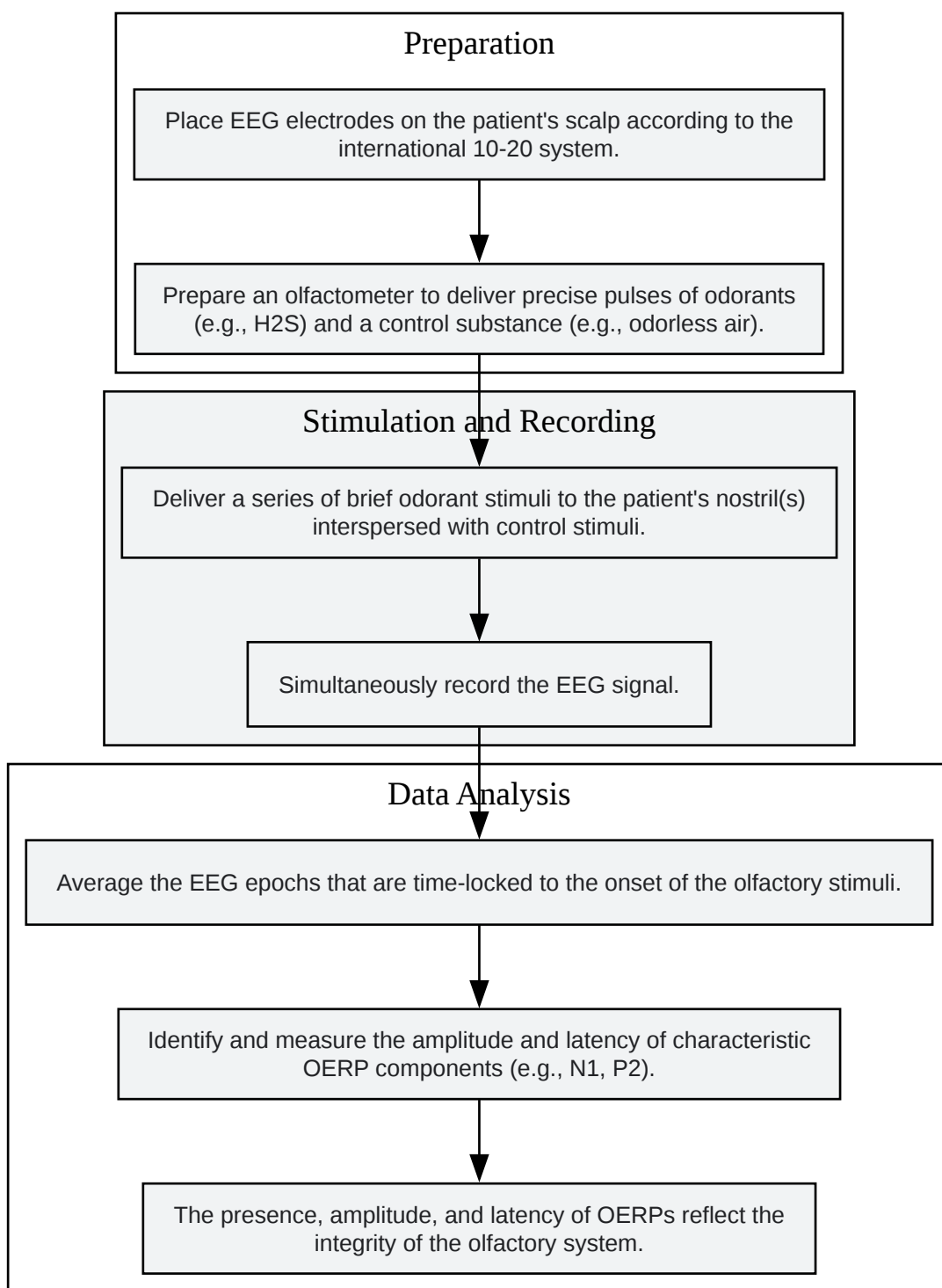
Objective Olfactory Testing

Objective tests measure the physiological response to olfactory stimuli, independent of the patient's subjective report. These are particularly valuable in research and for medico-legal purposes.

Olfactory Event-Related Potentials (OERPs)

OERPs are electrophysiological responses of the brain to olfactory stimuli, recorded via electroencephalography (EEG).[19][20] They provide an objective measure of the integrity of the olfactory pathways.[20]

Experimental Protocol:



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Caption: Experimental workflow for Olfactory Event-Related Potentials.

Data Presentation:

Study	Patient Group	OERP Findings
Huart et al. (2011)[13]	Atrophic Rhinitis	7 out of 9 patients had no olfactory ERP response.
Hummel et al. (1998)[21]	Acute Rhinitis (Common Cold)	Decreased N1 CSERP amplitudes to olfactory stimuli, which increased as subjects recovered.
Rombaux et al. (2012)[19]	Rhinosinusitis without Polyps	Good correlation between T&T scores and amplitude and latency of N1 and P2.
Rhinosinusitis with Polyps	No meaningful correlation between T&T scores and OERP, unless the olfactory cleft was free of obstruction.	

Electro-olfactography (EOG)

EOG is a technique that records the summated electrical potential from the olfactory epithelium in response to an odorant stimulus. It provides a direct measure of the function of the olfactory sensory neurons.

Experimental Protocol:

- **Patient Preparation:** The patient is seated comfortably. The nasal cavity is typically anesthetized topically.
- **Electrode Placement:** A recording electrode is placed on the surface of the olfactory epithelium, and a reference electrode is placed on a less active area, such as the bridge of the nose.
- **Stimulus Delivery:** An olfactometer delivers pulses of a specific odorant to the nasal cavity.
- **Recording:** The electrical potential difference between the recording and reference electrodes is amplified and recorded.

- Analysis: The amplitude of the negative potential (the EOG) is measured. A positive EOG response indicates functioning olfactory receptor neurons.[22]

Data Presentation:

Study	Patient Group	Positive EOG Rate
Kôda et al. (1987)[22]	Peripheral Olfactory Disorders (e.g., rhinosinusitis)	28%
Central Olfactory Disorders	69%	
Anosmic Nasal Cavities	0%	
Normal Controls	68%	

Conclusion

The assessment of olfactory function in rhinitis patients requires a multi-faceted approach. Psychophysical tests like the Sniffin' Sticks and UPSIT are invaluable for clinical practice and large-scale studies, providing quantifiable measures of different aspects of olfaction. Objective measures such as OERPs and EOG offer a deeper, physiological insight into the olfactory pathway, helping to differentiate between conductive and sensorineural deficits and to objectively monitor treatment outcomes. The choice of protocol should be guided by the specific clinical or research objectives, and a combination of tests often provides the most comprehensive evaluation. The provided protocols and data summaries serve as a resource for standardizing these assessments in the fields of rhinology and drug development.

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References

- [1. Olfaction and Its Correlates in Allergic Rhinitis: A Case Control Study - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [2. Olfactory Dysfunction in Allergic Rhinitis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Clinical Implications of Psychophysical Olfactory Testing: Assessment, Diagnosis, and Treatment Outcome - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. ovid.com \[ovid.com\]](#)
- [5. Olfactory dysfunction in seasonal and perennial allergic rhinitis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. Olfactory pathway | PPSX \[slideshare.net\]](#)
- [8. Olfactory Testing - StatPearls - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [9. 'Sniffin' sticks': olfactory performance assessed by the combined testing of odor identification, odor discrimination and olfactory threshold - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. Olfactory Impairment in Chronic Rhinosinusitis Using Threshold, Discrimination, and Identification Scores - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. Comparison of olfactory function in patients with seasonal and perennial allergic rhinitis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. Evaluation of olfactory function in children with allergic rhinitis and nonallergic rhinitis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. Chemosensory function assessed with psychophysical testing and event-related potentials in patients with atrophic rhinitis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. karger.com \[karger.com\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. Olfactory dysfunction in allergic rhinitis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [17. Allergic rhinitis and olfactory loss - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [18. Prevalence and Magnitude of Olfactory Dysfunction in Allergic Rhinitis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [19. Olfactory event-related potential in patients with rhinosinusitis-induced olfactory dysfunction - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [20. jab.zsf.jcu.cz \[jab.zsf.jcu.cz\]](#)
- [21. Olfactory function in acute rhinitis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [22. Electro-olfactogram \(EOG\) in olfactometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

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